

An In-depth Technical Guide to 3-Methoxy-5-(2-phenylethyl)phenol

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Compound of Interest

Compound Name: 3-Methoxy-5-(2-phenylethyl)phenol

Cat. No.: B093078

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and potential biological activities of **3-Methoxy-5-(2-phenylethyl)phenol**. The information is curated for professionals in research and drug development, with a focus on presenting clear, actionable data and methodologies.

Chemical Properties

3-Methoxy-5-(2-phenylethyl)phenol, also known by its synonyms 3-O-Methyldihydropinosylvin and Dihydropinosylvin monomethyl ether, is a phenolic compound that has been identified in various natural sources, including *Pinus cembra* and *Bursaphelenchus xylophilus*[1]. Its chemical and physical properties are summarized in the tables below.

Table 1: Physicochemical Properties of **3-Methoxy-5-(2-phenylethyl)phenol**

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₆ O ₂	[1][2][3]
Molecular Weight	228.29 g/mol	[1][2][3]
CAS Number	17635-59-5	[1][2]
IUPAC Name	3-methoxy-5-(2-phenylethyl)phenol	[1]
Melting Point	49-53 °C	[2]
Boiling Point	368.7 °C at 760 mmHg (Predicted)	[2]
pKa (Predicted)	10.13 ± 0.10	This is a predicted value.
LogP (Predicted)	3.8	[1]
Solubility	Poorly soluble in water; Soluble in organic solvents such as ethanol and acetone.	[1]

Table 2: Spectroscopic Data for **3-Methoxy-5-(2-phenylethyl)phenol**

Spectrum Type	Data Availability and Details	Source
Mass Spectrometry (MS)	GC-MS data available.	[4]
Infrared (IR) Spectroscopy	Vapor phase IR spectrum available.	[4]
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H and ¹³ C NMR spectra are available.	[5]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and analysis of **3-Methoxy-5-(2-phenylethyl)phenol**, based on established chemical principles

and general protocols for similar compounds.

A plausible synthetic route to **3-Methoxy-5-(2-phenylethyl)phenol** involves the Wittig reaction between 3-methoxy-5-hydroxybenzaldehyde and benzyltriphenylphosphonium chloride, followed by reduction of the resulting stilbene.

Materials:

- 3-methoxy-5-hydroxybenzaldehyde
- Benzyltriphenylphosphonium chloride
- Sodium hydride (NaH) or other suitable base
- Dry tetrahydrofuran (THF)
- Palladium on carbon (Pd/C, 10%)
- Hydrogen gas (H₂)
- Methanol or Ethanol
- Diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl)
- Anhydrous magnesium sulfate (MgSO₄)
- Standard glassware for organic synthesis (round-bottom flasks, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle
- Hydrogenation apparatus

Procedure:

Step 1: Synthesis of 3-Methoxy-5-(2-phenylethenyl)phenol (Stilbene intermediate)

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a nitrogen inlet, add benzyltriphenylphosphonium chloride (1.1 eq) and dry THF.
- Cool the suspension to 0 °C in an ice bath and slowly add sodium hydride (1.1 eq) portion-wise.
- Allow the mixture to stir at room temperature for 1 hour to form the ylide (a color change to deep red/orange is typically observed).
- Cool the reaction mixture back to 0 °C and add a solution of 3-methoxy-5-hydroxybenzaldehyde (1.0 eq) in dry THF dropwise via a dropping funnel.
- After the addition is complete, allow the reaction to warm to room temperature and then reflux for 4-6 hours, monitoring the reaction by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench by the slow addition of saturated aqueous NH_4Cl solution.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , and concentrate under reduced pressure to obtain the crude stilbene product.

Step 2: Reduction to **3-Methoxy-5-(2-phenylethyl)phenol**

- Dissolve the crude 3-methoxy-5-(2-phenylethenyl)phenol from the previous step in methanol or ethanol in a hydrogenation flask.
- Add a catalytic amount of 10% Pd/C to the solution.
- Connect the flask to a hydrogenation apparatus and purge the system with hydrogen gas.
- Stir the reaction mixture under a hydrogen atmosphere (typically 1-3 atm) at room temperature until the reaction is complete (monitor by TLC or GC-MS).
- Once the reaction is complete, carefully filter the mixture through a pad of Celite to remove the palladium catalyst.

- Wash the Celite pad with additional solvent (methanol or ethanol).
- Concentrate the filtrate under reduced pressure to yield the crude **3-Methoxy-5-(2-phenylethyl)phenol**.

The crude product can be purified by flash column chromatography on silica gel.

Materials:

- Silica gel (230-400 mesh)
- Hexane
- Ethyl acetate
- Glass column for chromatography
- Fraction collector or test tubes

Procedure:

- Prepare a slurry of silica gel in hexane and pack the column.
- Dissolve the crude product in a minimal amount of dichloromethane or the eluent mixture.
- Load the sample onto the top of the silica gel column.
- Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 5% ethyl acetate and gradually increasing to 20%).
- Collect fractions and monitor by TLC to identify the fractions containing the pure product.
- Combine the pure fractions and evaporate the solvent under reduced pressure to obtain the purified **3-Methoxy-5-(2-phenylethyl)phenol** as a solid or oil.

Analysis of the purified product can be performed using GC-MS to confirm its identity and purity. Derivatization is often employed for phenolic compounds to improve their volatility and chromatographic behavior.

Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., HP-5MS)
- Silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS)
- Dry pyridine or other suitable solvent
- Vials for sample preparation

Procedure:

- Derivatization (Silylation):
 - Dissolve a small amount (approx. 1 mg) of the purified product in dry pyridine (100 μ L) in a vial.
 - Add the silylating agent (e.g., BSTFA with 1% TMCS, 100 μ L).
 - Cap the vial tightly and heat at 60-70 $^{\circ}$ C for 30 minutes.
 - Allow the sample to cool to room temperature before injection.
- GC-MS Analysis:
 - Injector Temperature: 250 $^{\circ}$ C
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 100 $^{\circ}$ C, hold for 2 minutes.
 - Ramp to 280 $^{\circ}$ C at a rate of 10 $^{\circ}$ C/min.
 - Hold at 280 $^{\circ}$ C for 10 minutes.

- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Mass Range: m/z 40-550
- Data Analysis:
 - Analyze the resulting chromatogram and mass spectrum. The mass spectrum of the silylated derivative should show a molecular ion peak corresponding to the addition of the silyl group(s) and characteristic fragmentation patterns.

Biological Activity and Potential Mechanisms of Action

3-Methoxy-5-(2-phenylethyl)phenol, as dihydropinosylvin monomethyl ether, has demonstrated nematocidal activity, suggesting its potential as a natural pesticide[4][6]. It has also been noted for its potential anti-influenza virus activity[4].

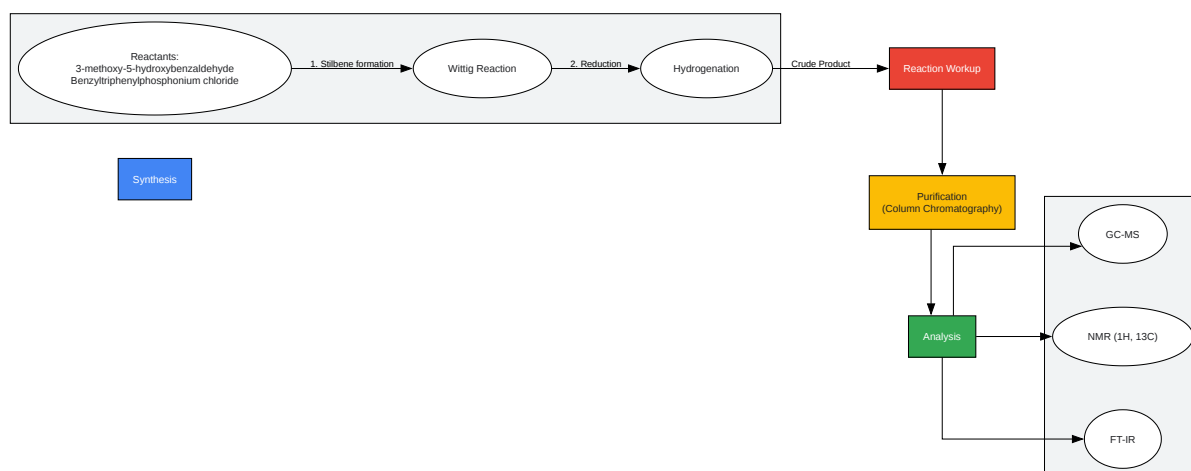
While specific signaling pathways for **3-Methoxy-5-(2-phenylethyl)phenol** have not been fully elucidated, the biological activities of structurally related stilbenoids and phenolic compounds suggest potential mechanisms of action. These may include:

- Antioxidant Activity: Phenolic compounds are well-known for their ability to scavenge free radicals.
- Modulation of Inflammatory Pathways: Related compounds have been shown to interact with key inflammatory signaling pathways such as NF-κB and MAPK.
- Interaction with Cell Signaling Cascades: Other natural phenols have been found to modulate pathways like the Wnt/β-catenin signaling pathway, which is crucial in various cellular processes.

Further research is required to determine the precise molecular targets and signaling pathways affected by **3-Methoxy-5-(2-phenylethyl)phenol**.

Visualizations

The following diagram illustrates a general experimental workflow for the synthesis and characterization of **3-Methoxy-5-(2-phenylethyl)phenol**.



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Caption: Experimental workflow for the synthesis and analysis of **3-Methoxy-5-(2-phenylethyl)phenol**.

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